

Protocol for Nonanoic Anhydride Mediated Acylation of Alcohols

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Compound of Interest

Compound Name: Nonanoic anhydride

Cat. No.: B155388

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Application Note

Introduction

Acylation of alcohols to form esters is a fundamental and widely utilized transformation in organic synthesis, crucial for the preparation of a vast array of compounds, including active pharmaceutical ingredients (APIs), prodrugs, fine chemicals, and materials. The nonanoyl group, a nine-carbon aliphatic chain, can impart lipophilicity to molecules, potentially enhancing their membrane permeability and bioavailability, making it a valuable moiety in drug development. **Nonanoic anhydride** serves as a reactive and efficient acylating agent for this purpose.

This document provides detailed protocols for the **nonanoic anhydride**-mediated acylation of primary, secondary, and tertiary alcohols under various catalytic conditions. The protocols outlined below include catalyst-free (solvent-free), 4-(Dimethylamino)pyridine (DMAP) catalyzed, and Bismuth (III) Triflate ($\text{Bi}(\text{OTf})_3$) catalyzed methods.

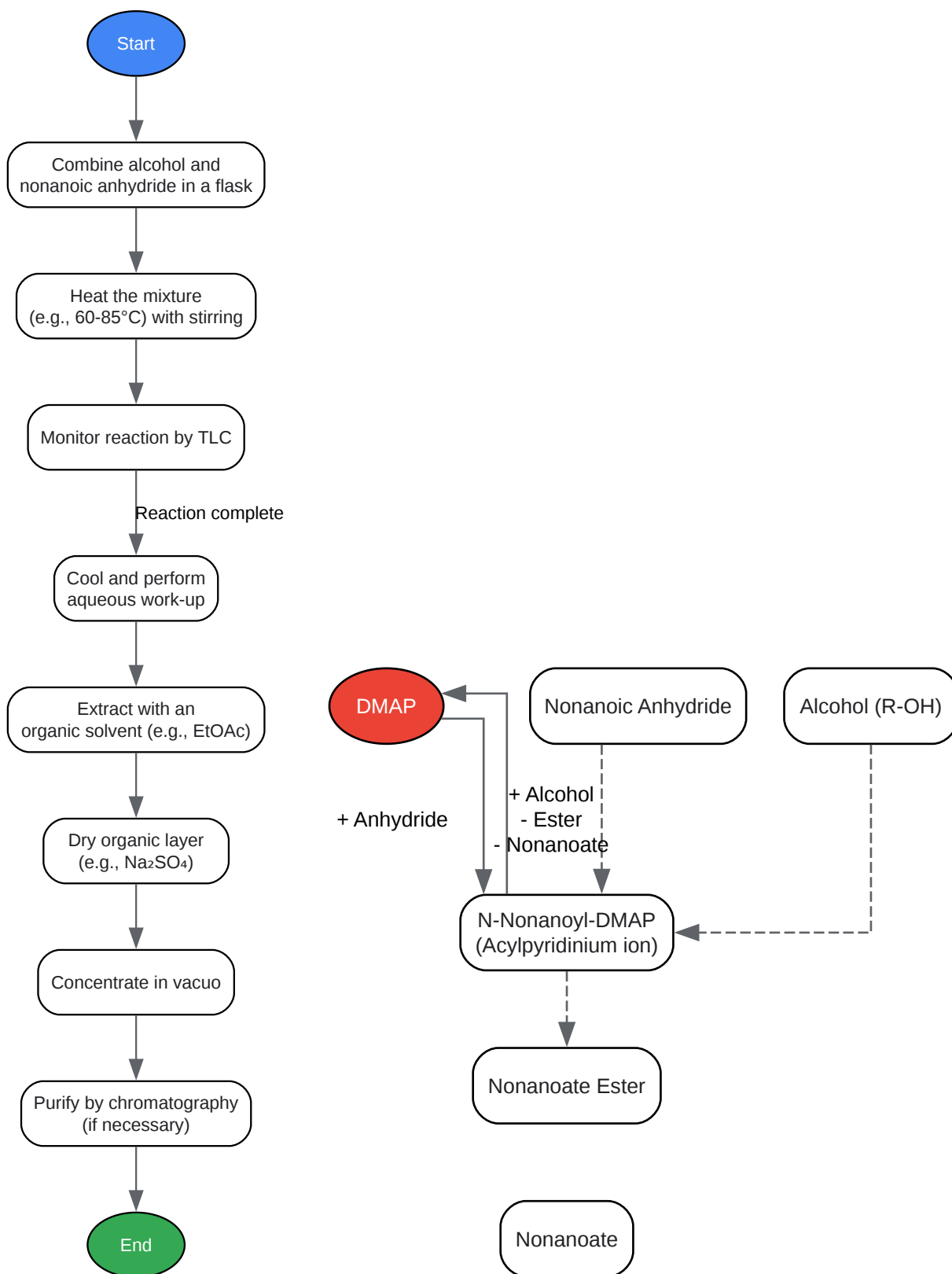
Reaction Principle

The acylation of an alcohol with **nonanoic anhydride** is a nucleophilic acyl substitution reaction. The alcohol's oxygen atom acts as a nucleophile, attacking one of the carbonyl carbons of the **nonanoic anhydride**. This leads to the formation of a tetrahedral intermediate,

which then collapses, expelling a nonanoate ion as a leaving group and forming the desired nonanoate ester. The reaction is often catalyzed by a base (like DMAP) or a Lewis acid (like $\text{Bi}(\text{OTf})_3$) to enhance the reactivity of the anhydride or the nucleophilicity of the alcohol.

Reaction Mechanism: Nucleophilic Acyl Substitution

The general mechanism for the acylation of alcohols with **nonanoic anhydride** proceeds via a nucleophilic addition-elimination pathway.



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